

(1H-Pyrrol-2-YL)methanamine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1H-Pyrrol-2-YL)methanamine

Cat. No.: B1278767

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This guide provides a comprehensive overview of the safety and handling precautions for **(1H-Pyrrol-2-YL)methanamine**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

(1H-Pyrrol-2-YL)methanamine is classified as a corrosive substance.[\[1\]](#) According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it causes severe skin burns and eye damage.[\[1\]](#)

GHS Classification:

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B	 alt text	Danger	H314: Causes severe skin burns and eye damage [1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **(1H-Pyrrol-2-YL)methanamine** is provided below.

Property	Value	Source
Molecular Formula	C5H8N2	ChemBK[2], PubChem[3]
Molar Mass	96.13 g/mol	ChemBK[2], PubChem[3]
Density	1.064 g/cm ³ (at 18 °C)	ChemBK[2]
Boiling Point	96 °C (at 8 Torr)	ChemBK[2]
pKa	17.47 ± 0.50 (Predicted)	ChemBK[2]

Toxicological Information

Detailed toxicological data for **(1H-Pyrrol-2-YL)methanamine** is limited. The primary health hazard is its corrosive nature.

Toxicity Data	Value
Acute Oral Toxicity (LD50)	Not available
Acute Dermal Toxicity (LD50)	Not available
Acute Inhalation Toxicity (LC50)	Not available
Routes of Exposure:	Inhalation, eye contact, skin contact, ingestion.
Symptoms of Exposure:	Eye contact may cause redness, pain, or severe damage. Inhalation can lead to irritation of the lungs and respiratory system. Skin contact results in inflammation, characterized by itching, scaling, reddening, or blistering. Overexposure may lead to serious illness or death.

Occupational Exposure Limits

There are currently no established occupational exposure limits (e.g., OSHA PEL, NIOSH REL, ACGIH TLV) for **(1H-Pyrrol-2-YL)methanamine**. Therefore, exposure should be minimized to the lowest achievable level through the use of engineering controls and personal protective equipment.

Safe Handling and Storage

5.1. Engineering Controls:

- Work with **(1H-Pyrrol-2-YL)methanamine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of the handling area.

5.2. Personal Protective Equipment (PPE): A comprehensive PPE strategy is essential to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are mandatory. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or punctures before each use and replace them immediately if compromised.
Body Protection	Laboratory Coat or Chemical-Resistant Apron	A flame-retardant lab coat should be worn. For larger quantities or operations with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Fume Hood or Respirator	All handling should be performed in a chemical fume hood. If a fume hood is not available or insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.

5.3. General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe fumes or vapors.
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in areas where the chemical is handled.
- Keep containers tightly closed when not in use.
- Minimize dust generation and accumulation.

5.4. Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible substances, such as strong oxidizing agents.
- Store away from sources of ignition.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of running water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. Wash contaminated clothing before reuse.
Eye Contact	Immediately flush the eyes with large amounts of running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Firefighting Measures

7.1. Accidental Release: In the event of a spill, follow the established emergency procedures.

- Personal Precautions: Wear appropriate personal protective equipment (see Section 5.2) and keep unprotected personnel away.
- Environmental Precautions: Prevent the material from entering drains, waterways, or soil.
- Containment and Cleanup: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite). For larger spills, dike the area to contain the spill. Collect the absorbed material and place it into a suitable, labeled container for disposal.

7.2. Firefighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: During a fire, irritating and highly toxic gases, such as carbon oxides and nitrogen oxides, may be generated by thermal decomposition or combustion.
- Protective Equipment for Firefighters: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols: General Best Practices for Handling Air-Sensitive Amines

While specific experimental protocols for **(1H-Pyrrol-2-YL)methanamine** are not publicly available, the following general best practices for handling air-sensitive amines should be followed to minimize decomposition and ensure safety. Many amines are sensitive to air and moisture.

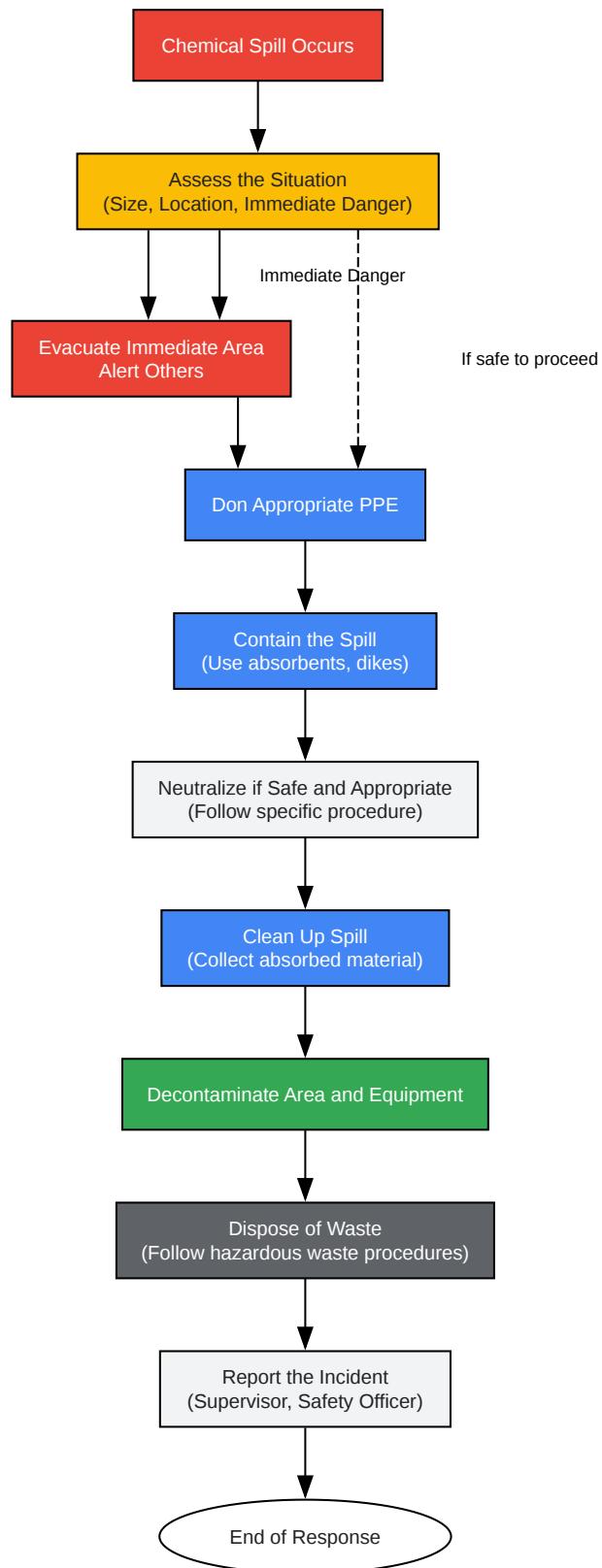
- Use of Inert Atmospheres: All manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon). This can be achieved using a glove box or Schlenk line techniques.
- Dry Glassware and Solvents: All glassware must be thoroughly dried in an oven and cooled under a stream of inert gas before use. Solvents should be dried using appropriate methods and stored over molecular sieves or other drying agents.
- Syringe and Cannula Techniques: Use gas-tight syringes and stainless-steel cannulas for transferring the liquid amine to prevent exposure to the atmosphere.
- Septa and Sealing: Use rubber septa to seal reaction vessels and reagent bottles. Ensure septa are in good condition and provide a proper seal.
- Quenching and Work-up: After the reaction is complete, carefully quench any unreacted amine. The quenching procedure should be chosen based on the reactivity of the specific amine and the reaction scale.

Waste Disposal

Dispose of **(1H-Pyrrol-2-YL)methanamine** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not dispose of it down the drain. Contaminated materials such as gloves, absorbent pads, and empty containers should be treated as hazardous waste.

Visualization of Spill Response Workflow

The following diagram illustrates a logical workflow for responding to a chemical spill of **(1H-Pyrrol-2-YL)methanamine**.



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Caption: Workflow for handling a chemical spill.

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- To cite this document: BenchChem. [(1H-Pyrrol-2-YL)methanamine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1278767#1h-pyrrol-2-yl-methanamine-safety-and-handling-precautions>

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